

# Ozarelix Clinical Trial Data Summary

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## Compound Focus: Ozarelix

CAS No.: 295350-45-7

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Trial Phase & Condition	Dosing Regimen	Key Efficacy Findings on PSA	Study Design & Notes
Phase 2 (Hormone-Dependent Prostate Cancer) [1]	Intramuscular (IM) 65, 100, or 130 mg per cycle. Repeated for three 28-day cycles.	<b>97% PSA response rate</b> (defined as $\geq 50\%$ reduction from baseline) in patients receiving 130 mg/cycle with continuous testosterone suppression [1].	<b>Primary Endpoint:</b> Testosterone suppression to castration levels ( $< 0.5$ ng/mL) [1].
Phase 2 (Benign Prostatic Hyperplasia - BPH) [2]	Intramuscular (IM) 15 mg, two weeks apart (on Day 0 and Day 14) [2].	PSA level monitoring was a secondary objective. Specific quantitative reduction results not detailed in the summary [2].	<b>Primary Focus:</b> Improvement of lower urinary tract symptoms (LUTS) [2]. <b>Note:</b> This was not a cancer study.

## Experimental Protocol Details

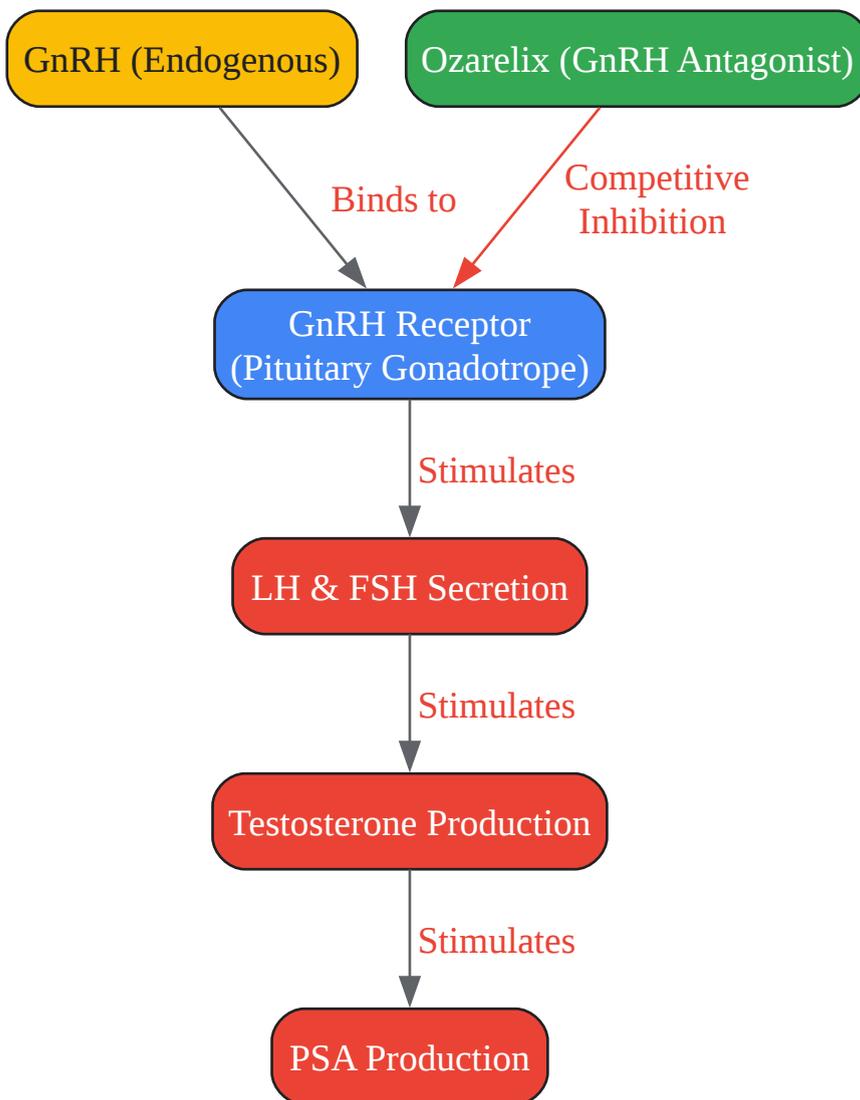
For the Phase 2 trial in hormone-dependent prostate cancer that reported the 97% PSA response rate [1]:

- Trial Design:** Open-label, Phase 2 trial conducted in Europe.
- Patient Population:** Enrolled 64 patients with hormone-dependent prostate cancer.
- Intervention:** **Ozarelix** was administered via intramuscular injection according to different dosing schedules (65, 100, or 130 mg per cycle) for three cycles of 28 days.

- **Primary Endpoint:** To define the most tolerable dosage regimen that ensures continuous suppression of testosterone to castration levels (< 0.5 ng/mL) for a three-month period.
- **Assessment of PSA Response:** Tumor response was measured by assessing serum PSA. A PSA response was defined as a 50% or greater reduction in serum PSA levels compared to baseline [1].

## Mechanism of Action Visualization

The following diagram illustrates the signaling pathway of GnRH antagonists like **Ozarelix**, which underlies their effect on PSA reduction.



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This mechanism leads to a rapid and direct suppression of testosterone, a key driver of prostate cancer growth and PSA production [3].

## Comparative Context and Data Gaps

- **Comparison with Other GnRH Antagonists:** While other GnRH antagonists like **Degarelix** and **Abarelix** are approved for advanced prostate cancer [3], the available search results do not provide head-to-head clinical trial data comparing their PSA reduction efficacy directly against **Ozarelix**.
- **Focus on Early-Stage Research:** The most specific PSA data for **Ozarelix** comes from a 2006 press release on a Phase 2 trial [1]. The later Phase 2 trial listed on ClinicalTrials.gov (NCT00427219) focused on Benign Prostatic Hyperplasia (BPH), not cancer, and did not emphasize PSA reduction as a primary outcome [2].

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## References

1. Spectrum Pharmaceuticals, Inc. Announces Phase 2 Data ... [biospace.com]
2. The Safety and Efficacy of Ozarelix to Treat Men With Lower ... [patlynk.com]
3. GnRH Peptide Antagonist: Comparative Analysis of Chemistry ... [pmc.ncbi.nlm.nih.gov]

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